

NADPH tetrasodium salt freeze-thaw stability

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Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

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Handling and Stability Guidelines

The table below summarizes key information on **NADPH tetrasodium salt** handling and observed stability.

Aspect	Details
General Form & Storage (Lyophilized)	White to off-white lyophilized powder; store at -20°C or below , protected from light [1] [2].
Stability in Solution	Prepare aqueous solutions fresh daily for critical enzymatic assays [3].
Observed Short-term Frozen Solution	Can be stored in frozen solution for short periods (e.g., a week) [3].
Indicator of Degradation	Solution turns orange when no longer usable (observed with at least 10mM concentration) [3].
Solubility	Soluble in water (100 mg/mL); insoluble in DMSO and ethanol [1].

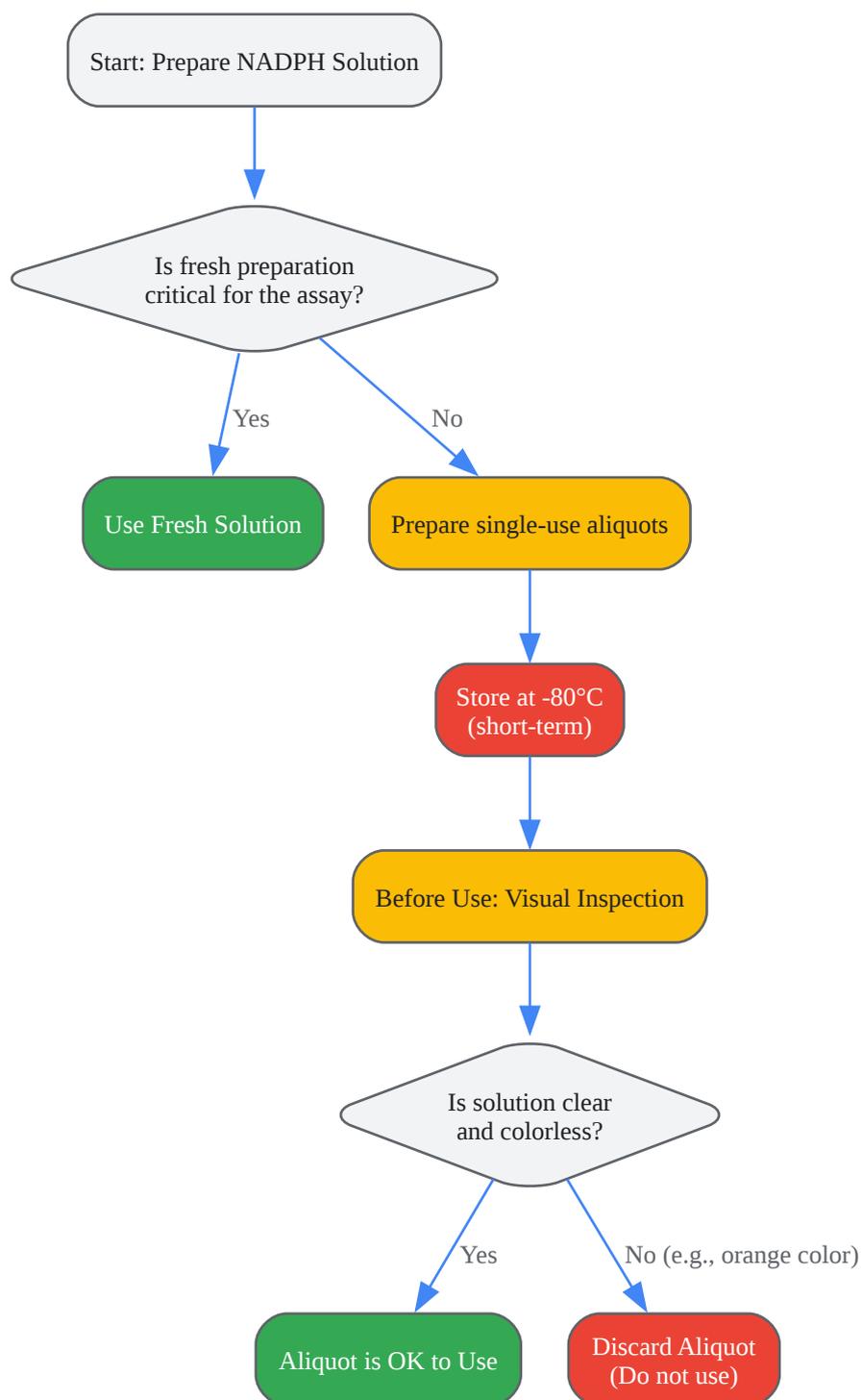
Recommended Practices for Researchers

Based on the available information, here are practical recommendations for handling **NADPH tetrasodium salt** in the laboratory:

- **Preparation of Solutions:** For the most reliable and reproducible results, especially in enzymatic assays, **prepare NADPH solutions fresh on the day of use** [3]. The supplier's recommendation for fresh preparation should be prioritized for assay kits.
- **Aliquoting for Frozen Storage:** If you must freeze a solution, prepare single-use aliquots to avoid repeated freeze-thaw cycles. For long-term storage of solutions, **-80°C** is recommended [2].
- **Visual Inspection:** Always check the solution's appearance before use. A **color change from clear to orange is a clear visual indicator of degradation**, and the solution should be discarded [3].
- **Handling Precautions:** The powder is hygroscopic (moisture-absorbing) [1] [2]. Always wear gloves and a lab coat, and work quickly to minimize exposure to air and moisture.

Decision Workflow for Solution Handling

The following chart outlines a suggested workflow for deciding how to handle your NADPH solution, incorporating the guidelines above.



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References

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